

Technical Guide: The Discovery and SAR Profiling of DLin-MC2-DMA

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Compound of Interest

Compound Name: DLin-MC2-DMA

Cat. No.: B10857451

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Content Type: Technical Whitepaper & Protocol Guide Subject: Rational Design of Ionizable Lipids for RNAi Therapeutics Context: The evolution from DLin-DMA to DLin-MC3-DMA.

Executive Summary: The "Goldilocks" pKa Principle

DLin-MC2-DMA (MC2) represents a critical inflection point in the structural evolution of lipid nanoparticles (LNPs). While its successor, DLin-MC3-DMA (MC3), became the industry standard (used in Onpattro™), MC2 served as the essential negative control that validated the "Endosomal pKa Hypothesis."

In the early discovery phase, researchers at Alnylam and UBC/Arbutus hypothesized that the potency of an LNP was strictly governed by the acid-dissociation constant (pKa) of its ionizable lipid.

- DLin-KC2-DMA (pKa ~6.^[1]^[2]^[3]7) was highly potent but had residual toxicity.
- **DLin-MC2-DMA** (pKa ~5.^[4]6) was synthesized to test the lower bound of ionization. It proved significantly less potent (ED50 ~0.6 mg/kg) than KC2 (ED50 ~0.02 mg/kg).

- Conclusion: This failure defined the optimal pKa window (6.2 – 6.5), leading directly to the synthesis of DLin-MC3-DMA (pKa 6.44).

This guide dissects the chemistry, formulation, and in vivo validation of MC2 to illustrate the rigorous structure-activity relationship (SAR) that drives modern drug delivery.

Chemical Identity & Structural Logic

The Molecule

IUPAC Name: N,N-dimethyl- β -alanine (10Z,13Z)-1-(9Z,12Z)-9,12-octadecadien-1-yl-10,13-nonadecadien-1-yl ester
Common Name: **DLin-MC2-DMA** (MC2)
Class: Ionizable Amino Lipid (Ester-linked)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Structural Evolution (SAR)

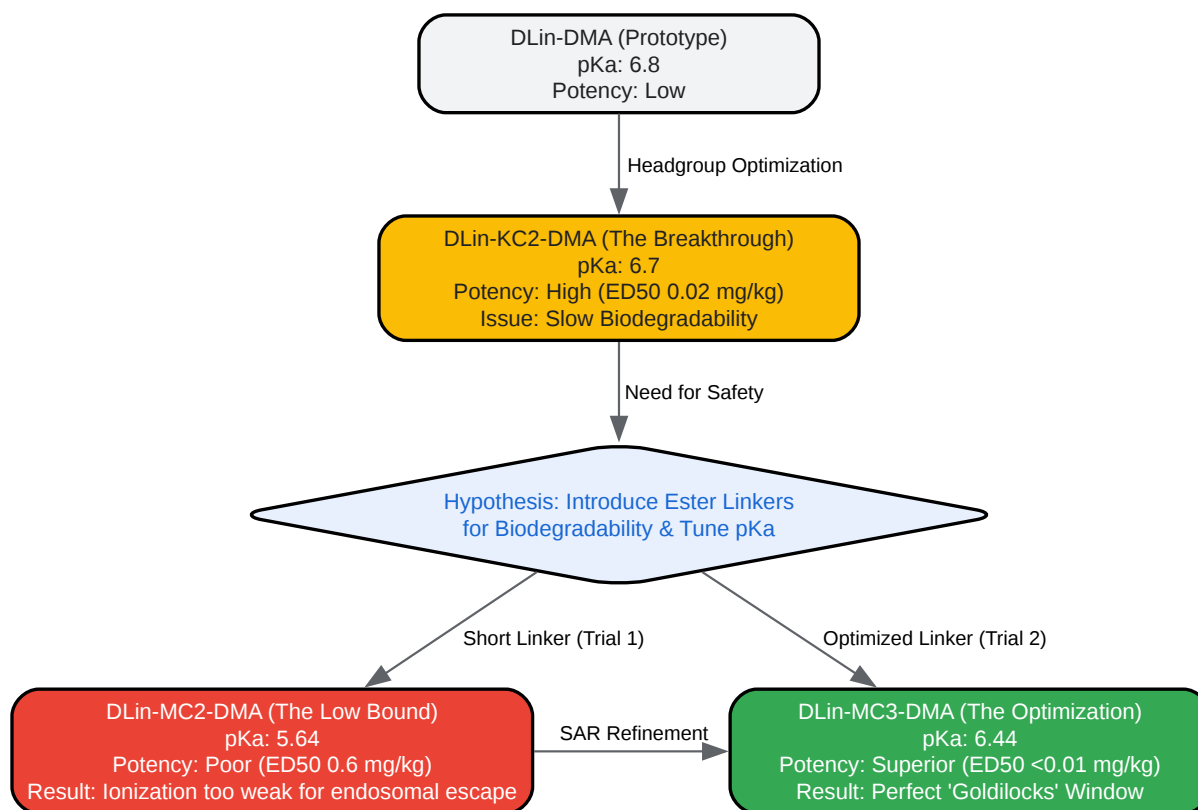
The "MC" series introduced a biodegradable ester linker to the "DLin" (dilinoleyl) scaffold. The key variable was the distance between the amine headgroup and the lipid tails, which modulates the pKa.[\[5\]](#)

Lipid	Linker/Headgroup Feature	Apparent pKa	FVII ED50 (mg/kg)	Clinical Status
DLin-DMA	Ether linkage (Stable)	~6.8	> 1.0	Prototype
DLin-KC2-DMA	Ketal linkage	~6.7	~0.02	Highly Potent / Toxic
DLin-MC2-DMA	Ester (Short spacer)	5.64	0.60	Mechanistic Probe
DLin-MC3-DMA	Ester (Optimal spacer)	6.44	~0.005	Approved (Onpattro)

Key Insight: MC2 demonstrated that if the pKa is too low (< 6.0), the lipid remains neutral in the early endosome (pH 6.0–6.5) and fails to fuse with the endosomal membrane, preventing RNA escape.

Visualizing the Discovery Logic

The following diagram illustrates the Structure-Activity Relationship (SAR) campaign. The "MC2" node represents the low-pKa boundary that helped triangulate the optimal MC3 structure.



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Figure 1: The evolutionary lineage of ionizable lipids. MC2 served as the critical "low pKa" data point, proving that $pK_a < 6.0$ abolishes potency.

Experimental Protocols (Self-Validating Systems)

To replicate the discovery data of **DLin-MC2-DMA**, three coupled workflows are required: Synthesis, Formulation, and pKa Determination.

Protocol A: TNS Assay for pKa Determination

Why this matters: You cannot rely on calculated pKa (logP) for LNPs. The apparent pKa must be measured in situ within the nanoparticle using the TNS (2-(p-toluidinyl)naphthalene-6-sulfonic acid) fluorescence shift.

Reagents:

- TNS Stock (100 μ M in DMSO).
- Buffer Series: 10 mM HEPES/MES/Ammonium Acetate adjusted to pH range 2.5 – 9.0 (in 0.5 pH increments).
- Formulated LNP (containing MC2).

Step-by-Step:

- Preparation: Dilute MC2-LNPs to 0.1 mM total lipid in each buffer well (96-well plate).
- Probe Addition: Add TNS to a final concentration of 1 μ M.
- Incubation: Incubate at Room Temperature (RT) for 10 minutes in the dark.
- Measurement: Read fluorescence (Ex: 321 nm, Em: 445 nm).
- Validation Logic: Plot Fluorescence vs. pH. The curve will be sigmoidal. The pKa is the pH at which fluorescence is 50% of the maximum.
 - Expected Result for MC2: Inflection point at pH 5.6.
 - Expected Result for MC3: Inflection point at pH 6.4.

Protocol B: Microfluidic LNP Formulation

Why this matters: Reproducible particle size (60-80 nm) is required for valid in vivo comparison.

Materials:

- Organic Phase: Ethanol containing:

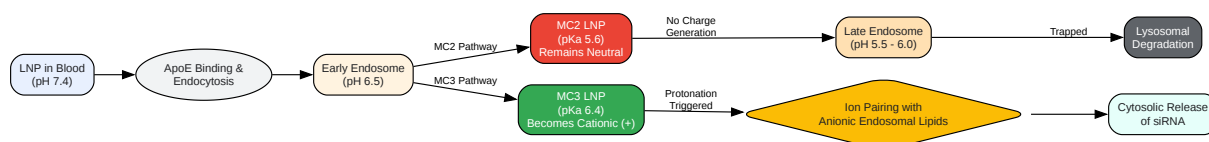
- Ionizable Lipid (MC2): 50 mol%
- DSPC: 10 mol%^[3]
- Cholesterol: 38.5 mol%
- PEG-Lipid (e.g., PEG2000-DMG): 1.5 mol%
- Aqueous Phase: 25 mM Sodium Acetate, pH 4.0 (containing siRNA at weight ratio 10:1 Lipid:RNA).

Workflow:

- Mixing: Use a staggered herringbone mixer (e.g., NanoAssemblr) or T-junction mixer.
- Flow Rates: Total flow rate 12 mL/min. Flow Ratio 3:1 (Aqueous:Ethanol).
- Dialysis: Immediately dialyze against 1x PBS (pH 7.4) for 6 hours to remove ethanol and neutralize pH.
 - Self-Correction: During dialysis, the external pH rises to 7.4. Since MC2 pKa is 5.6, the lipid becomes neutral/hydrophobic, locking the core structure.
- QC: Measure Size (DLS) and Encapsulation Efficiency (RiboGreen assay). Target: >90% encapsulation, PDI < 0.1.

Mechanism of Action: The Endosomal Escape Pathway

The failure of MC2 illustrates the mechanism of success for MC3. The following diagram details the intracellular trafficking pathway.



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Figure 2: Mechanistic divergence. MC2 (Red) fails to protonate early enough to disrupt the endosomal membrane, leading to degradation. MC3 (Green) protonates exactly at pH 6.5, triggering release.

Key Data Summary

The following table synthesizes the comparative data that led to the selection of MC3 over MC2.

Parameter	DLin-MC2-DMA	DLin-MC3-DMA	Interpretation
pKa (TNS)	5.64	6.44	MC2 is too acidic; requires pH < 5.5 to ionize.
FVII ED50 (Mice)	0.6 mg/kg	0.005 mg/kg	MC2 is ~100x less potent.
Toxicity (LIFT)	Low	Low	Both are biodegradable esters (safer than KC2).
Headgroup	Dimethyl-beta-alanine	Dimethylamino-butyrate	Linker length determines pKa.

References

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 - Context: Review of the mechanism of action and the role of ionizable lipids in endosomal escape.

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